

4-Thiazol-2-yl-benzaldehyde CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Thiazol-2-yl-benzaldehyde

Cat. No.: B171965

[Get Quote](#)

An In-depth Technical Guide to **4-Thiazol-2-yl-benzaldehyde**: Properties, Synthesis, and Derivatives

For researchers, scientists, and professionals in drug development, **4-Thiazol-2-yl-benzaldehyde** is a key building block in the synthesis of various biologically active compounds. This guide provides a comprehensive overview of its chemical properties, synthesis protocols for its derivatives, and their potential therapeutic applications.

Core Compound Properties: 4-Thiazol-2-yl-benzaldehyde

4-Thiazol-2-yl-benzaldehyde is an aromatic aldehyde featuring a thiazole ring substituent. Its chemical information is summarized below.

Property	Value	Citations
CAS Number	198904-53-9	[1][2][3][4]
Molecular Formula	C ₁₀ H ₇ NOS	[1][2][3][5]
Molecular Weight	189.23 g/mol	[1][2][4][5]
IUPAC Name	4-(1,3-thiazol-2-yl)benzaldehyde	[1][3]
Physical Form	Solid	[5][6]
SMILES String	<chem>O=Cc1ccc(cc1)-c2nccs2</chem>	[5][6]
InChI Key	LQLBILPEELCFQI-UHFFFAOYSA-N	[5][6]

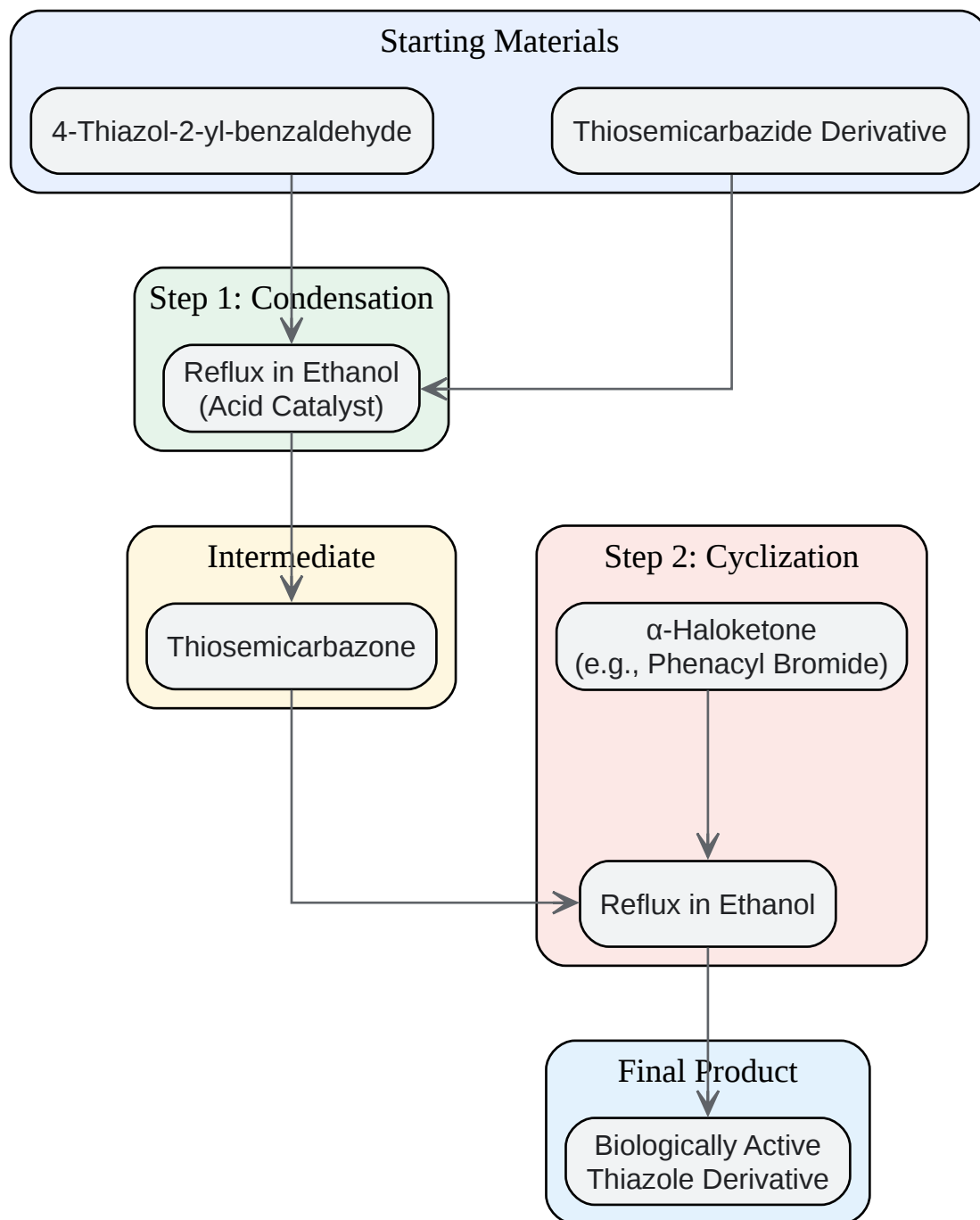
Synthesis of Thiazole Derivatives

4-Thiazol-2-yl-benzaldehyde serves as a versatile precursor for the synthesis of a wide array of thiazole derivatives. A common synthetic route involves the reaction of the aldehyde with compounds containing a primary amine to form a Schiff base, which can then undergo further cyclization or modification.

A general experimental protocol for the synthesis of thiazole-containing hydrazones, a class of derivatives with significant biological activity, is as follows:

- **Thiosemicarbazone Formation:** An equimolar mixture of **4-Thiazol-2-yl-benzaldehyde** and a substituted thiosemicarbazide is refluxed in a suitable solvent, such as ethanol, often with a catalytic amount of acid (e.g., acetic acid or HCl).[4][7] The reaction progress is monitored by thin-layer chromatography (TLC).
- **Cyclization:** The resulting thiosemicarbazone is then reacted with an α -haloketone (e.g., phenacyl bromide) in a solvent like ethanol under reflux.[4] This step forms the thiazole ring.
- **Purification:** The final product is typically purified by filtration, washing with a cold solvent, and recrystallization to yield the pure thiazole derivative.[8][9]

Characterization of the synthesized compounds is crucial and is generally performed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, FT-IR, and mass spectrometry.[2][5]



[Click to download full resolution via product page](#)

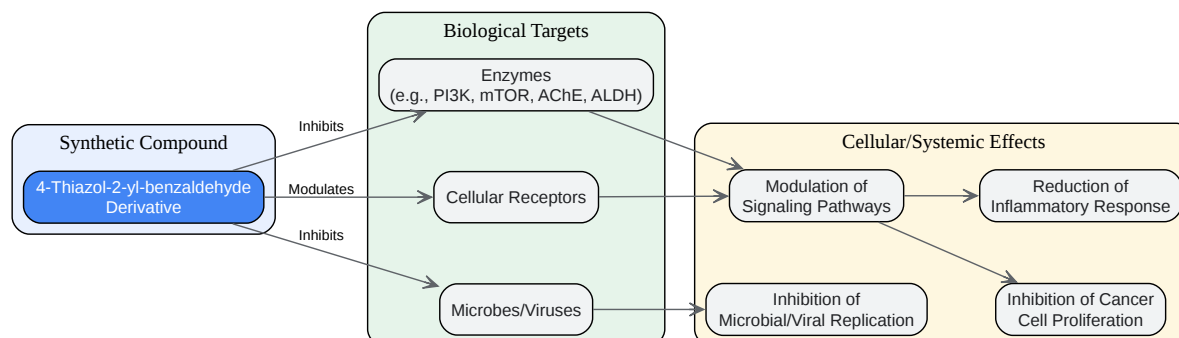
A generalized workflow for the synthesis of thiazole derivatives.

Biological Activities and Potential Signaling Pathways

While **4-Thiazol-2-yl-benzaldehyde** itself is primarily a synthetic intermediate, its derivatives have been extensively studied for a range of biological activities.^[10] These derivatives are being investigated as potential therapeutic agents in various disease areas.

Biological Activity	Potential Signaling Pathway/Target	Citations
Anticancer	PI3K/mTOR pathway inhibition, cytotoxicity against various cancer cell lines	[1]
Antimicrobial	Effective against Gram-positive and Gram-negative bacteria, as well as fungal strains	[2] [4] [6]
Enzyme Inhibition	Acetylcholinesterase (AChE) inhibition (relevant to Alzheimer's disease), Aldehyde Dehydrogenase (ALDH) inhibition	[3] [11]
Antiviral	Inhibition of viral proteases, such as SARS-CoV-2 main protease	[12]
Anti-inflammatory	Inhibition of PGE2 secretion	[13]

The diverse biological activities of these derivatives highlight their potential to modulate key cellular signaling pathways. For instance, derivatives showing anticancer properties may interfere with cell proliferation and survival pathways, while enzyme inhibitors can directly target proteins involved in disease progression.



[Click to download full resolution via product page](#)

Conceptual diagram of the biological modulation by thiazole derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Design, synthesis, and biological evaluation of novel thiazole derivatives as PI3K/mTOR dual inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. nanobioletters.com [nanobioletters.com]
- 5. Synthesis and Biological Evaluation of Thiazole-Based Derivatives with Potential against Breast Cancer and Antimicrobial Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Biological Activity of Thiazole Derivatives on Some Pathogenic Microorganisms | Al-Nahrain Journal of Science [anjs.edu.iq]

- 7. mdpi.com [mdpi.com]
- 8. faculty.ksu.edu.sa [faculty.ksu.edu.sa]
- 9. Design, Synthesis, In Vitro and In Silico Studies of New Thiazolylhydrazine-Piperazine Derivatives as Selective MAO-A Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. 4-Thiazol-2-yl-benzaldehyde|CAS 198904-53-9 [benchchem.com]
- 11. Expansion of the 4-(Diethylamino)benzaldehyde Scaffold to Explore the Impact on Aldehyde Dehydrogenase Activity and Antiproliferative Activity in Prostate Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Peptide Aldehydes Incorporating Thiazol-4-yl Alanine Are Potent In Vitro Inhibitors of SARS-CoV-2 Main Protease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. globalresearchonline.net [globalresearchonline.net]
- To cite this document: BenchChem. [4-Thiazol-2-yl-benzaldehyde CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b171965#4-thiazol-2-yl-benzaldehyde-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com